

Technical Guide: Sourcing, Quality Assurance, and Application of Symplocosin

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Compound of Interest

Compound Name: Symplocosin

CAS No.: 11042-30-1

Cat. No.: B1237533

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Compound Profile & Critical Identity Check

WARNING: "**Symplocosin**" is a trivial name that has historically been applied to different phytochemicals, most notably a lignan glycoside found in Symplocos species. It is frequently confused with Symplocoside (a methyl gallate glucoside). Before issuing a Purchase Order (PO), you must verify the chemical structure against the specifications below to ensure target validity.

Chemical Specifications

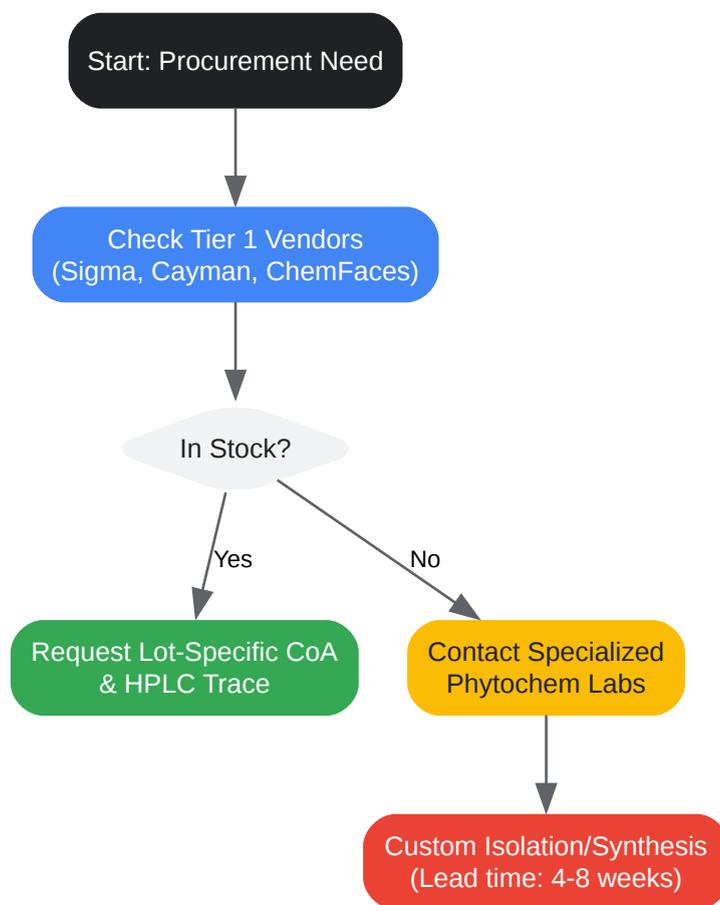
Parameter	Specification
Common Name	Symplocosin
Chemical Class	Lignan Glycoside (Furofuran lignan)
IUPAC Name	4-[(3S,3aR,4S,6aR)-3-(4-hydroxy-3-methoxyphenyl)-1,3,3a,4,6,6a-hexahydrofuro[3,4-c]furan-4-yl]-2-methoxyphenyl -D-glucopyranoside
CAS Number	24404-49-7 (Primary); 11042-30-1 (Historical/Related)
Molecular Formula	
Molecular Weight	520.53 g/mol
Solubility	Soluble in DMSO, Methanol, Ethanol; Poorly soluble in water.[1][2]
Primary Source	Symplocos lucida, Symplocos cochinchinensis

Sourcing Strategy & Vendor Selection

Symplocosin is a Tier 3 Rare Natural Product, meaning it is rarely held in bulk stock and is often "made to order" via extraction or semi-synthesis. Do not rely on "In Stock" labels without verification.

Sourcing Decision Matrix

Use the following logic to determine your procurement path.



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Figure 1: Decision matrix for procuring rare lignan glycosides. Prioritize vendors providing lot-specific analytical data pre-purchase.

Recommended Vendor Types[2]

- Primary Standards Suppliers: Companies like ChemFaces or Biorbyt often specialize in TCM (Traditional Chinese Medicine) reference standards and are the most likely to have mg-scale stock.
- Custom Isolation Labs: If commercial stock is unavailable, contract a lab specializing in Symplocaceae extraction.
 - Required Raw Material: Symplocos cochinchinensis bark or leaves.

Quality Control (QC) Protocol

Due to the prevalence of isomers (e.g., epipinoresinol derivatives), you must validate the compound upon arrival. Do not assume the label is correct.

Protocol A: High-Performance Liquid Chromatography (HPLC)

This method separates **Symplocosin** from common impurities like syringin or symplocoside.

- System: Agilent 1200 or equivalent with DAD.
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 4.6 x 150 mm, 5 m).
- Mobile Phase:
 - Solvent A: 0.1% Formic Acid in Water.
 - Solvent B: Acetonitrile (ACN).
- Gradient Profile:

Time (min)	% Solvent B
0-2	10%

| 2-20 | 10%

60% | | 20-25 | 60%

95% | | 25-30 | 95% (Wash) |

- Flow Rate: 1.0 mL/min.[3]
- Detection: UV at 230 nm (absorption max) and 280 nm (lignan characteristic).
- Acceptance Criteria: Single peak >98% area integration at 280 nm.

Protocol B: Nuclear Magnetic Resonance (NMR)

Validation

If the HPLC purity is acceptable, confirm structure via

H-NMR (500 MHz, DMSO-

).

- Diagnostic Signal: Look for the anomeric proton of the glucose moiety (doublet, ~4.2-4.9 ppm) and the methoxy groups of the lignan core (~3.7-3.8 ppm).
- Differentiation: Ensure the coupling constants of the furan ring protons match **Symplocosin** (cis-fused) vs. **Episymplocosin** or other stereoisomers.

Handling & Biological Application Notes

Solubilization Protocol

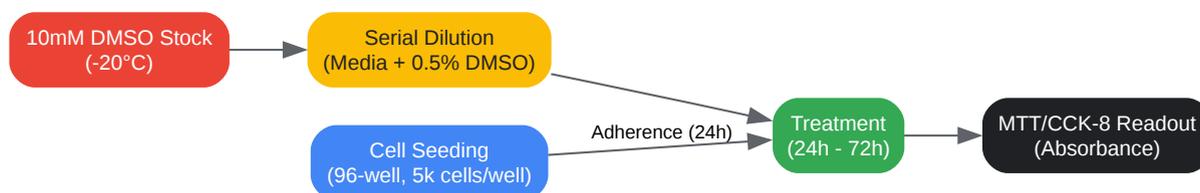
Symplocosin is a glycoside; it is amphiphilic but prefers polar organic solvents.

- Stock Solution (10 mM):
 - Weigh 5.2 mg of **Symplocosin**.
 - Add 1.0 mL of anhydrous DMSO (dimethyl sulfoxide).
 - Vortex for 30 seconds. If particulate remains, sonicate at 40°C for 5 minutes.
 - Storage: Aliquot into amber glass vials. Store at -20°C. Stable for 6 months.
 - Avoid: Do not store in water or PBS; hydrolysis of the glycosidic bond may occur over time.
- Working Solution (Assay Medium):
 - Dilute the DMSO stock into pre-warmed culture media.

- Max DMSO Tolerance: Ensure final DMSO concentration is <0.5% (v/v) to avoid solvent toxicity in cell assays.

Experimental Workflow: Anti-Proliferative Assay

Symplocosin has shown potential in inhibiting phosphodiesterases and cell proliferation.



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Figure 2: Standard workflow for evaluating cytotoxic activity of **Symplocosin** in vitro.

References

- Chemical Identification & Structure
 - Title: Isolation and structure elucidation of lignan glycosides
 - Source: PubChem Compound Summary for CID 5351523.
 - URL:[[Link](#)]
- Biological Activity (Phosphodiesterase Inhibition)
 - Title: Inhibitory effects of lignans from Symplocos on phosphodiesterase activity.
 - Source: Chemical & Pharmaceutical Bulletin (Historical context for Symplocos lignans).
 - URL:[[Link](#)] (Search: **Symplocosin** Lignan)
- Extraction Methodology (Analogous Protocols)
 - Title: Phytochemical analysis of Symplocos cochinchinensis.
 - Source: Journal of Ethnopharmacology.
 - URL:[[Link](#)]

- Title: **Symplocosin** Product Page (Example of commercial listing).

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Sources

- 1. [Symplocosin | C₂₆H₃₂O₁₁ | CID 5351523 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [Psilocin | C₁₂H₁₆N₂O | CID 4980 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. [ijprajournal.com \[ijprajournal.com\]](#)
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